

Technical Support Center: HCAR2 Expression Studies

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Compound of Interest

Compound Name: HCAR2 agonist 1

Cat. No.: B10771035

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Welcome to the technical support center for Hydroxycarboxylic Acid Receptor 2 (HCAR2) expression studies. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on selecting appropriate cell lines and troubleshooting common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: Which cell types endogenously express HCAR2?

A1: HCAR2, also known as GPR109A, is primarily expressed in adipocytes and various immune cells, including monocytes, macrophages, neutrophils, and dendritic cells.^[1] It is also found in epithelial cells of the colon and skin, hepatocytes, and microglia in the central nervous system.^[1]

Q2: I am working with a cell line with low or undetectable endogenous HCAR2 expression. What are my options?

A2: For cell lines with low or no endogenous HCAR2 expression, the recommended approach is to generate a stable cell line overexpressing the HCAR2 gene. This provides a robust and consistent system for studying receptor function and signaling. Commercially available services can create custom stable cell lines in various host cells like HEK293, CHO-K1, or U2OS.

Q3: What are the key functional readouts for HCAR2 activation?

A3: HCAR2 is a Gai/o-coupled receptor.[2] Its activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. Therefore, measuring changes in cAMP is a primary functional assay. Additionally, β -arrestin recruitment assays are commonly used to assess receptor activation and potential biased signaling.

Q4: Are there commercially available cell lines that are validated for HCAR2 studies?

A4: Yes, several vendors offer ready-to-use stable cell lines expressing HCAR2. These cell lines are often optimized for specific functional assays, such as cAMP measurement or β -arrestin recruitment, and can save considerable time and resources in assay development.

Cell Line Selection Guide

Choosing the right cell line is critical for the success of your HCAR2 experiments. The following table summarizes HCAR2 mRNA expression levels in a selection of common human cell lines, derived from publicly available RNA-sequencing data from the Human Protein Atlas. This data can guide your decision on whether to use a cell line with endogenous expression or to engineer a cell line for overexpression.

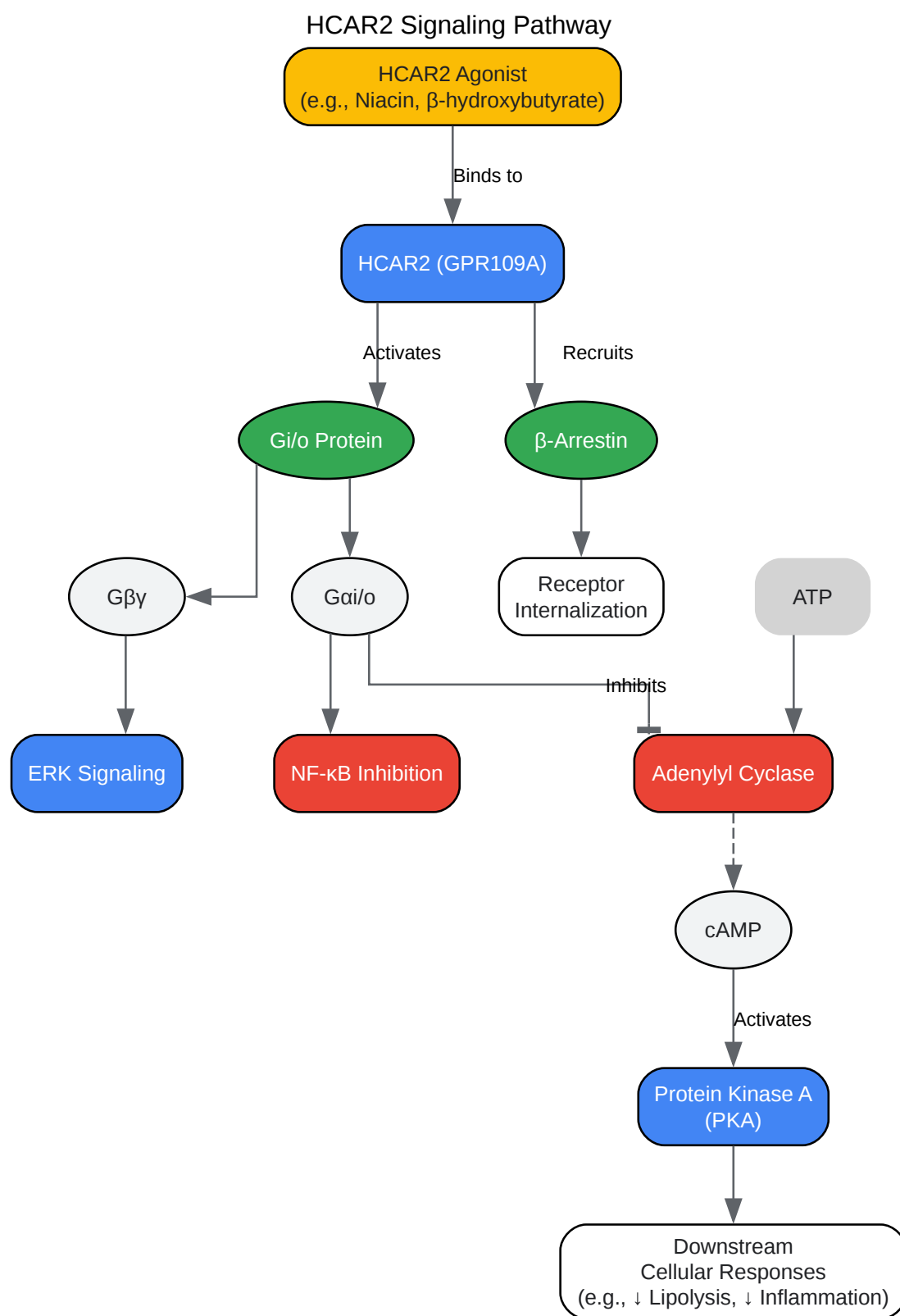
Table 1: HCAR2 mRNA Expression in Human Cell Lines

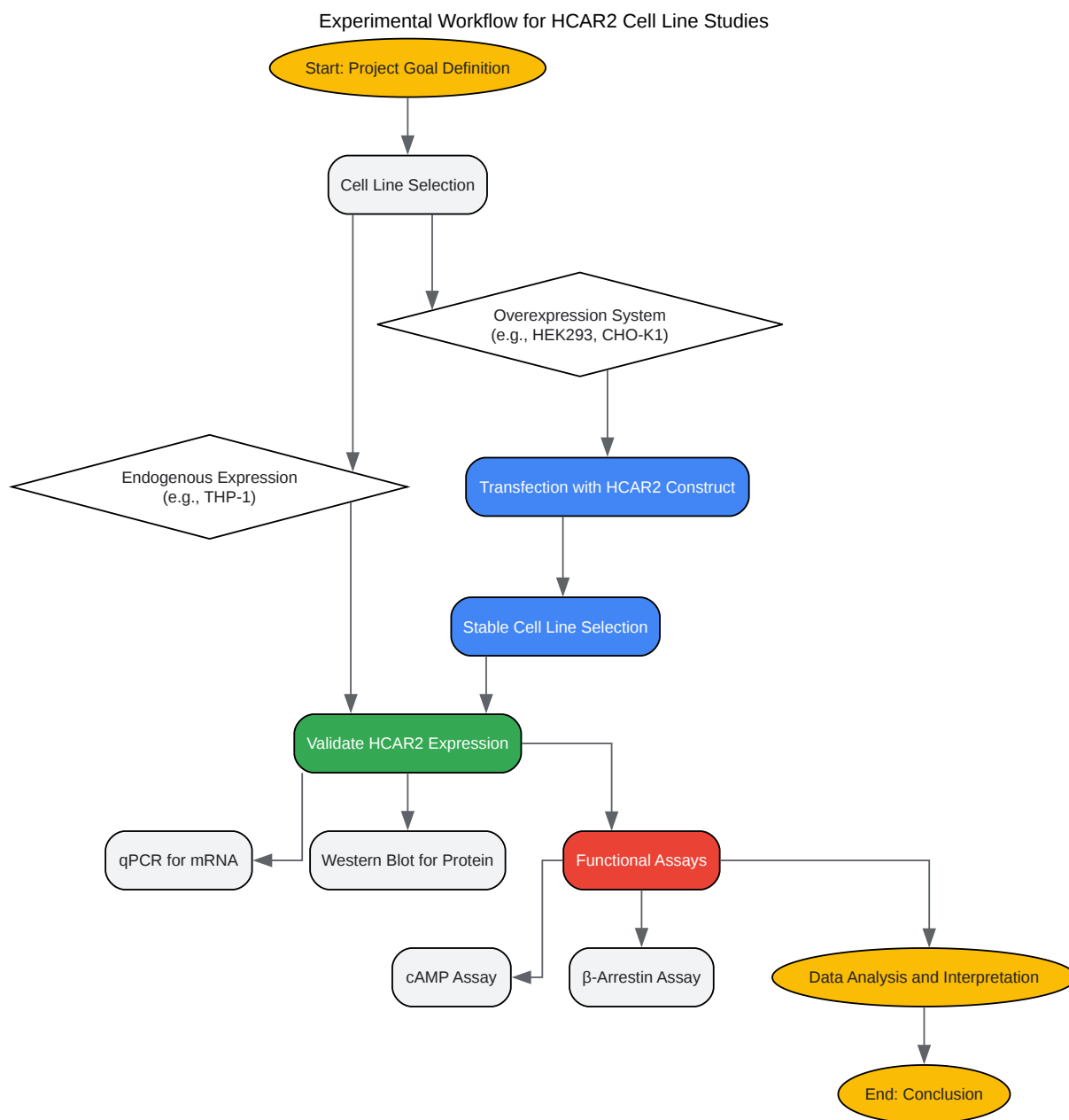
Cell Line	Tissue of Origin	HCAR2 Expression (TPM)	Recommendation for HCAR2 Studies
THP-1	Leukemia (Monocyte)	High	Recommended for endogenous expression studies.
U-937	Lymphoma (Monocyte)	Moderate	Suitable for endogenous expression studies.
A549	Lung Carcinoma	Low	Overexpression is recommended. [3]
HEK293	Embryonic Kidney	Very Low	Ideal host for generating stable overexpression cell lines. [1]
CHO-K1	Hamster Ovary	Not Applicable (Hamster)	Common host for generating stable overexpression cell lines.
MCF7	Breast Cancer	Very Low	Overexpression is necessary.
U-87 MG	Glioblastoma	Very Low	Overexpression is required.
HepG2	Hepatocellular Carcinoma	Low	Overexpression is recommended.
HT-29	Colon Adenocarcinoma	Low	Overexpression is recommended.

TPM (Transcripts Per Million) values are estimations from the Human Protein Atlas and should be confirmed by qPCR in your specific cell stock.

Experimental Workflows and Signaling Pathway

To aid in experimental design and data interpretation, the following diagrams illustrate the HCAR2 signaling pathway and a general workflow for cell line selection and validation.





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References

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- 2. uniprot.org [uniprot.org]
- 3. genecards.org [genecards.org]
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